

An In Vitro Comparative Analysis of Commercial Simvastatin Tablets

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Simvastatin, Sodium Salt

Cat. No.: B13385639

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective in vitro comparison of four different commercial brands of 20 mg simvastatin tablets. The analysis focuses on key quality control parameters to assess their physicochemical equivalence. All experimental data is presented in structured tables for clear comparison, and detailed methodologies for each experiment are provided.

Comparative Data of Simvastatin Tablet Brands

The following tables summarize the quantitative data obtained from the in vitro analysis of four commercial brands of simvastatin 20 mg tablets, herein designated as Brand A, Brand B, Brand C, and Brand D.

Table 1: Weight Variation of Simvastatin 20 mg Tablets

Brand	Average Weight (mg)	% Deviation from Average
Brand A	310.4	± 1.88
Brand B	312.5	± 2.45
Brand C	315.7	± 1.96
Brand D	309.8	± 2.11

Table 2: Hardness and Disintegration Time of Simvastatin 20 mg Tablets

Brand	Hardness (kg/cm ²)	Disintegration Time (minutes)
Brand A	15.87	5.30
Brand B	19.76	8.15
Brand C	16.23	6.45
Brand D	14.98	4.50

Table 3: Drug Content (Assay) of Simvastatin 20 mg Tablets

Brand	Labeled Amount (mg)	Drug Content (%)
Brand A	20	101.2
Brand B	20	99.8
Brand C	20	102.5
Brand D	20	98.9

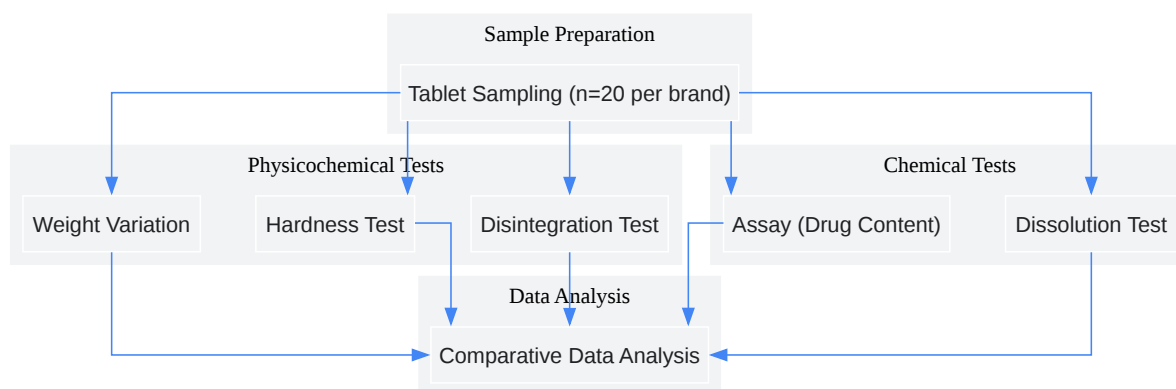
Table 4: Dissolution of Simvastatin 20 mg Tablets

Brand	% Drug Released in 30 minutes
Brand A	> 85%
Brand B	> 85%
Brand C	> 85%
Brand D	> 85%

Note: All four brands complied with the USP specification which requires not less than 75% of the labeled amount of simvastatin to be dissolved in 30 minutes.^{[1][2]}

Experimental Workflow

The following diagram illustrates the sequence of in vitro tests performed for the comparative evaluation of the commercial simvastatin tablets.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the in vitro comparison of commercial simvastatin tablets.

Experimental Protocols

The following are detailed methodologies for the key in vitro experiments conducted in this comparative study.

Weight Variation Test

Objective: To determine the uniformity of dosage units by weight.

Apparatus: Analytical balance.

Procedure:

- Twenty tablets were randomly selected from each brand.
- Each tablet was weighed individually using a calibrated analytical balance.
- The average weight of the 20 tablets was calculated.
- The percentage deviation of each individual tablet's weight from the average weight was calculated using the formula: $\% \text{ Deviation} = [(\text{Individual Weight} - \text{Average Weight}) / \text{Average Weight}] \times 100$
- The results were compared against the USP specification, which allows for not more than two tablets to deviate from the average weight by more than $\pm 7.5\%$, and no tablet should deviate by more than double that percentage.[3]

Hardness Test (Crushing Strength)

Objective: To measure the mechanical strength of the tablets.

Apparatus: Tablet hardness tester.

Procedure:

- A tablet is placed between the anvils of the tester.[4]
- Force is gradually applied by the motorized jaw until the tablet fractures.

- The force required to break the tablet is recorded in kilograms (kg) or Newtons (N).[1]
- The procedure is repeated for a representative sample of tablets from each brand to determine the average hardness.

Disintegration Test

Objective: To determine the time required for the tablets to break up into smaller particles in a liquid medium.

Apparatus: Disintegration tester.

Procedure:

- One tablet is placed in each of the six tubes of the basket-rack assembly.
- The assembly is suspended in a beaker containing a specified liquid medium (e.g., water or simulated gastric fluid) maintained at $37 \pm 2^\circ\text{C}$.[5]
- The apparatus is operated, moving the basket up and down at a specified frequency.
- The time taken for each tablet to completely disintegrate (i.e., no solid residue remains on the screen) is recorded.[5][6]
- For uncoated tablets, the disintegration time should typically be within 30 minutes.[5]

Assay (Drug Content)

Objective: To quantify the amount of the active pharmaceutical ingredient (simvastatin) in the tablets.

Apparatus: High-Performance Liquid Chromatography (HPLC) system with a UV detector.

Procedure:

- **Standard Solution Preparation:** A standard solution of simvastatin with a known concentration is prepared in a suitable solvent.

- **Sample Solution Preparation:** A specific number of tablets (e.g., 10) are accurately weighed and finely powdered. A quantity of the powder equivalent to a single dose is dissolved in a specific volume of the solvent to obtain a solution of a known theoretical concentration.
- **Chromatographic Conditions:**
 - **Column:** C18 or a similar reverse-phase column.
 - **Mobile Phase:** A mixture of a buffer solution (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).^[7]
 - **Flow Rate:** Typically 1.0 - 1.5 mL/min.
 - **Detection Wavelength:** 238 nm for simvastatin.
- **Analysis:** Equal volumes of the standard and sample solutions are injected into the HPLC system.
- **Calculation:** The peak areas of simvastatin in the chromatograms of the standard and sample solutions are used to calculate the percentage of the labeled amount of drug in the tablets. The acceptance criteria as per USP is typically between 90.0% and 110.0% of the labeled amount.

Dissolution Test

Objective: To measure the rate and extent of drug release from the tablet into a liquid medium over time.

Apparatus: USP Dissolution Apparatus 2 (Paddle method).

Procedure:

- **Dissolution Medium:** 900 mL of a pH 7.0 phosphate buffer containing 0.5% sodium lauryl sulfate (SLS) is placed in each dissolution vessel and maintained at $37 \pm 0.5^\circ\text{C}$.^[1]
- **Apparatus Setup:** The paddle speed is set to 50 rpm.^[1]
- **Test Initiation:** One tablet is placed in each vessel.

- Sampling: Aliquots of the dissolution medium are withdrawn at specified time intervals (e.g., 5, 10, 15, 30, 45, and 60 minutes). An equal volume of fresh dissolution medium is replaced after each sampling to maintain a constant volume.[1]
- Analysis: The amount of simvastatin dissolved in each sample is determined by UV-Vis spectrophotometry at 239 nm or by HPLC.[1]
- Acceptance Criteria: According to the USP, not less than 75% (Q) of the labeled amount of simvastatin should be dissolved in 30 minutes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. Comparison of simvastatin tablets from the US and international markets obtained via the Internet - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [PDF] IMPROVEMENT OF THE DISSOLUTION PROFILE OF SIMVASTATIN TABLETS WITH THE ADDITION OF CREMOPHOR-EL USING WET GRANULATION METHOD | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 4. [ijpsr.com](https://www.ijpsr.com) [[ijpsr.com](https://www.ijpsr.com)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. digitalcommons.pcom.edu [digitalcommons.pcom.edu]
- To cite this document: BenchChem. [An In Vitro Comparative Analysis of Commercial Simvastatin Tablets]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13385639/docs#an-in-vitro-comparative-analysis-of-commercial-simvastatin-tablets>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)